

Technical Guide: Elemental Analysis & Purity Validation for C₁₆H₁₅ClN₂O

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Compound of Interest

Compound Name: 2-chloro-N-(9-ethyl-9H-carbazol-3-yl)acetamide

CAS No.: 379255-36-4

Cat. No.: B2366390

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Executive Summary & Molecule Profile

In pharmaceutical development, the molecular formula C₁₆H₁₅ClN₂O represents a typical pharmacophore scaffold, likely a benzodiazepine derivative or a related heterocyclic intermediate (MW ~286.76 g/mol). While High-Resolution Mass Spectrometry (HRMS) confirms molecular identity, it cannot definitively establish bulk purity.

This guide focuses on the Elemental Analysis (EA) of this specific compound. It contrasts the traditional "Gold Standard" (Combustion Analysis) against modern orthogonal techniques (qNMR) and provides the precise theoretical benchmarks required for publication in journals such as the Journal of Medicinal Chemistry.

Target Analyte Profile

Property	Value	Notes
Formula	C16H15ClN2O	Contains Halogen (Cl) & Heteroatoms (N, O)
Molecular Weight	286.76 g/mol	Calculated using IUPAC standard atomic weights
Physical State	Solid (Crystalline)	Hygroscopicity is a common interference factor
Validation Standard	± 0.4%	Absolute tolerance for C, H, N values (ACS Guidelines)

Theoretical Calculation (The Baseline)

Before any experimental work, the theoretical composition must be established with high precision. This serves as the reference point for the "Pass/Fail" criteria.

Atomic Weights (IUPAC 2022):

- C: 12.011 g/mol [1]
- H: 1.008 g/mol [1][2][3]
- Cl: 35.45 g/mol
- N: 14.007 g/mol [1]
- O: 15.999 g/mol [1]

Step-by-Step Stoichiometry

- Carbon (C16):
- Hydrogen (H15):
- Chlorine (Cl1):
- Nitrogen (N2):

- Oxygen (O1):

Total Molecular Weight (MW):

Theoretical Composition Table

Element	Mass Contribution (g/mol)	% Composition (Theoretical)	Acceptance Range ($\pm 0.4\%$)
Carbon	192.176	67.02%	66.62% – 67.42%
Hydrogen	15.120	5.27%	4.87% – 5.67%
Nitrogen	28.014	9.77%	9.37% – 10.17%
Chlorine	35.450	12.36%	Typically not measured in CHN mode
Oxygen	15.999	5.58%	Calculated by difference

“

Critical Insight: The presence of Chlorine (12.36%) requires specific attention. In standard CHN analysis, halogens can interfere with the detector or require specific "halogen trap" reagents (e.g., silver wool) in the combustion tube to prevent damage to the TCD (Thermal Conductivity Detector).

Comparative Analysis: Method Selection

Why choose Combustion Analysis over HRMS or NMR? Below is an objective comparison of the three primary purity validation methods.

Table 1: Performance Comparison Matrix

Feature	Combustion Analysis (CHN)	Quantitative NMR (qNMR)	HRMS (High-Res Mass Spec)
Primary Output	Bulk Purity (% by weight)	Absolute Purity (Molar ratio)	Molecular Identity (Exact Mass)
Destructive?	Yes (Sample consumed)	No (Sample recoverable)	Yes (Trace amount)
Sample Req.	1.5 – 3.0 mg	5 – 20 mg	< 0.1 mg
Precision	High ($\pm 0.3\%$)	High ($\pm 0.5\%$ with internal std)	Low for quantitation
Blind Spots	Inorganic salts, trapped water/solvents	Proton-free impurities (in ^1H NMR)	Ion suppression, non-ionizable impurities
Cost/Run	Low (\$)	Medium ()	High (\$)
Verdict	Required for Publication	Best for Troubleshooting	Best for Identification

Expert Insight: The "Water Trap"

Combustion analysis is uniquely sensitive to solvation. If your $\text{C}_{16}\text{H}_{15}\text{ClN}_2\text{O}$ sample contains 0.5 equivalents of trapped Dichloromethane (DCM) or Water, the CHN values will deviate significantly outside the $\pm 0.4\%$ range. HRMS often "misses" this because the solvent evaporates or is not selected by the quadrupole. Therefore, CHN is the only method that proves your solid powder is "dry" and free of solvent.

Experimental Protocol: Flash Combustion (CHN)

This protocol utilizes a standard dynamic flash combustion system (e.g., Elementar vario or PerkinElmer 2400 Series).

Pre-requisites

- Sample: $\text{C}_{16}\text{H}_{15}\text{ClN}_2\text{O}$ (Recrystallized and dried in vacuo at 40°C for 12 hours).

- Standard: Acetanilide (C_8H_9NO) or Sulfanilamide (for N/S calibration).
- Equipment: Microbalance (readability 0.001 mg).

Workflow

- System Conditioning: Purge the instrument with Helium (carrier gas) and Oxygen (combustion gas). Ensure the reduction tube (Copper) is active to convert nitrogen oxides () to .
- Blank Run: Run 3 empty tin capsules to establish the baseline signal.
- K-Factor Determination: Weigh ~2.000 mg of Acetanilide standard. Run in triplicate to calibrate the response factor (K-factor) for C, H, and N.
- Sample Weighing (Critical Step):
 - Place a clean tin capsule on the microbalance. Tare.
 - Add 1.500 mg to 2.500 mg of $C_{16}H_{15}ClN_2O$.
 - Note: For halogenated compounds like this (Cl-containing), add a small amount of Tungsten Trioxide (WO_3) powder to the capsule. This acts as a combustion aid and prevents the formation of volatile metal chlorides that could skew results.
- Combustion:
 - Inject sample into the combustion tube (Temp: $>950^{\circ}C$).
 - Reaction:
 - The halogen trap (Silver wool) removes the HCl gas.
- Detection: Gases are separated via GC column and detected by TCD.

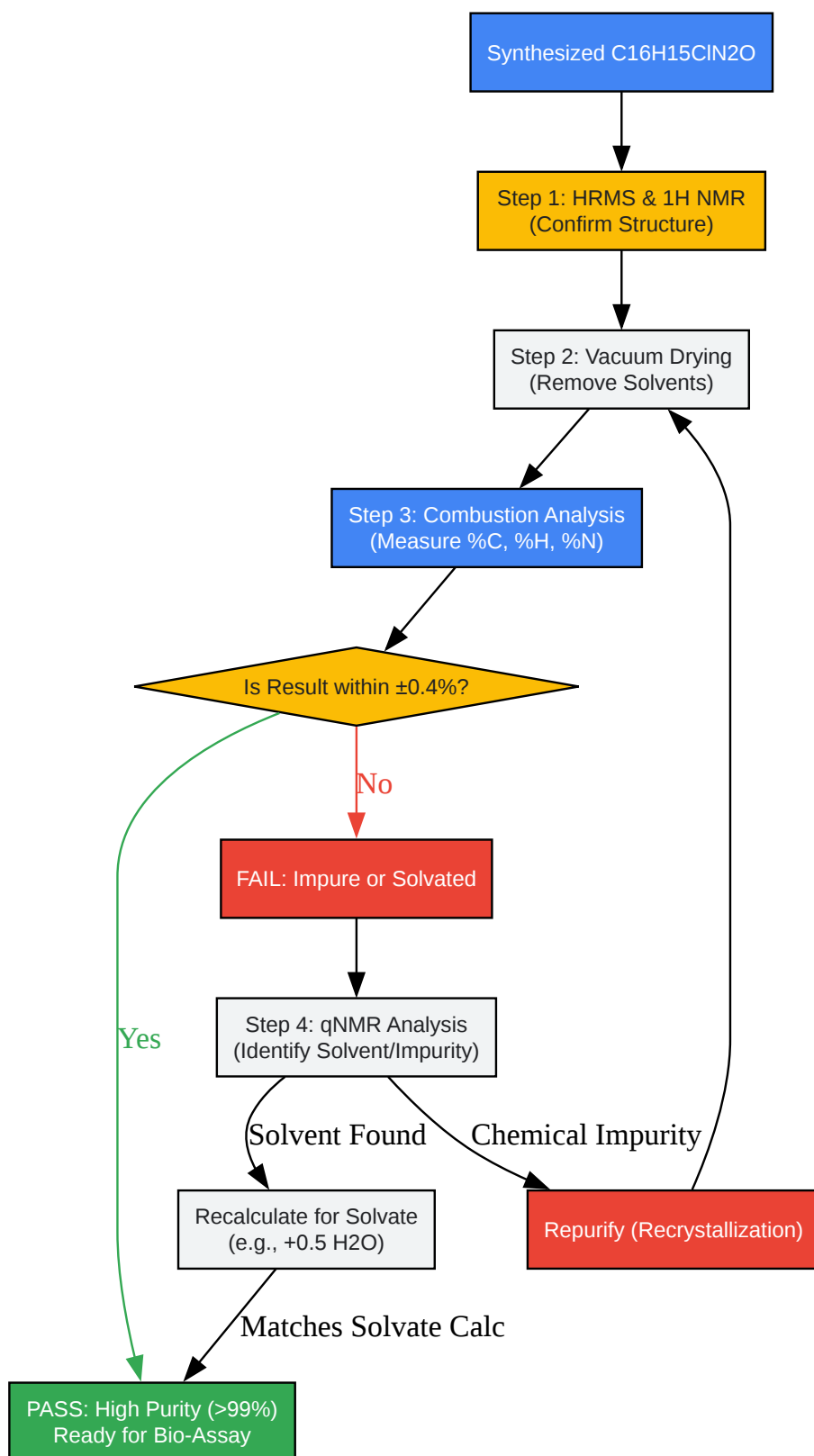
Troubleshooting the "Fail"

If Carbon is found to be 65.50% (Theoretical 67.02%), the sample is likely solvated.

- Calculation: If the sample is a hemi-hydrate (), the MW becomes 295.76.
- New %C = .
- Action: Re-dry the sample at a higher temperature or use qNMR to quantify the solvent.

Visualization: Purity Validation Workflow

The following diagram illustrates the decision logic for validating C₁₆H₁₅ClN₂O, integrating both CHN and Orthogonal methods.



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Figure 1: Decision tree for validating small molecule purity. Note the loop-back mechanism for repurification or solvate calculation.

References

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